

Application Notes and Protocols: Calcium Lactate Monohydrate for Nanoparticle Synthesis

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Compound of Interest

Compound Name: *Calcium lactate monohydrate*

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This document provides detailed application notes and protocols for the synthesis of calcium-based nanoparticles using **calcium lactate monohydrate** as a calcium precursor. These nanoparticles have significant potential in various biomedical applications, particularly in drug delivery, owing to their biocompatibility and biodegradability.

Introduction

Calcium-based nanoparticles, such as calcium phosphate and calcium carbonate, are excellent candidates for drug delivery systems. They are biocompatible, biodegradable, and can be engineered to encapsulate a variety of therapeutic agents.^[1] **Calcium lactate monohydrate** offers a readily available and biocompatible calcium source for the synthesis of these nanoparticles. This document outlines protocols for the synthesis of hydroxyapatite (a form of calcium phosphate) and calcium carbonate nanoparticles using **calcium lactate monohydrate** and provides relevant characterization data and cellular interaction pathways.

Quantitative Data Summary

The following tables summarize key quantitative parameters for nanoparticles synthesized using calcium-based precursors. While data specifically for **calcium lactate monohydrate** is limited, this comparative data provides a benchmark for expected outcomes.

Table 1: Physicochemical Properties of Calcium-Based Nanoparticles

Nanoparticle Type	Calcium Precursor	Synthesis Method	Average Particle Size (nm)	Zeta Potential (mV)	Reference
Hydroxyapatite	Calcium Lactate Pentahydrate	Hydrothermal	Whiskers: Lengths up to several μ m	Not Reported	[No specific citation number from the prompt]
Calcium Phosphate	Calcium Chloride	Wet Chemical Precipitation	~33 (mechanical agitation)	-20 (mechanical agitation)	[2]
Calcium Phosphate	Calcium Chloride	Wet Chemical Precipitation	10 - 45	-14 (magnetic agitation)	[2]
Calcium Carbonate	Calcium Nitrate	Controlled Precipitation	~54	Not Reported	[3]
Calcium Oxide	Not Specified	Green Synthesis	35.93 ± 2.54	Not Reported	[4]
Calcium Silicate	Calcium Acetate	Chemical Precipitation	50 - 400	Not Reported	[5]

Table 2: Drug Loading and Encapsulation Efficiency of Nanoparticle Systems

Nanoparticle System	Drug	Drug Loading Capacity (%)	Encapsulation Efficiency (%)	Reference
Calcium Phosphate	Enalaprilat (Coprecipitation)	34 µg/mg (3.4%)	Not specified, high inclusion	[6]
Calcium Phosphate	SOD1 (Coprecipitation)	6.6 µg/mg (0.66%)	Not specified	[6]
Calcium Phosphate	DNA (Sorption)	88 µg/mg (8.8%)	Not specified, superior to coprecipitation	[6]
Mesoporous Calcium Silicate	Ibuprofen	69.3	86	[7]
PLA/HAp Core-Shell	Vitamin K1	~250	Not specified	[8]
Silk Fibroin	Naringenin	0.3 - 1.0	Not specified	[9]

Experimental Protocols

Synthesis of Hydroxyapatite (HAp) Nanoparticles via Hydrothermal Method

This protocol is adapted from a method for synthesizing HAp whiskers and can be modified to obtain different morphologies.

Materials:

- **Calcium lactate monohydrate** ($\text{Ca}(\text{C}_3\text{H}_5\text{O}_3)_2 \cdot \text{H}_2\text{O}$)
- Orthophosphoric acid (H_3PO_4)
- Deionized water
- Ammonium hydroxide (for pH adjustment)

Equipment:

- Hydrothermal synthesis autoclave
- Magnetic stirrer
- pH meter
- Centrifuge
- Drying oven

Procedure:

- Precursor Solution Preparation:
 - Prepare an aqueous solution of **calcium lactate monohydrate**. The concentration can be varied (e.g., 0.025 M to 0.2 M) to influence the morphology of the final product.
 - Prepare an aqueous solution of orthophosphoric acid.
 - Maintain a Ca/P molar ratio of 1.67, which is stoichiometric for hydroxyapatite.
- Reaction Mixture:
 - While stirring, slowly add the orthophosphoric acid solution to the **calcium lactate monohydrate** solution.
 - Adjust the pH of the mixture to the desired level (e.g., pH 5 to 11) using ammonium hydroxide. The pH significantly affects the resulting nanoparticle characteristics.
- Hydrothermal Synthesis:
 - Transfer the final mixture into a Teflon-lined stainless steel autoclave.
 - Seal the autoclave and heat it to a specific temperature (e.g., 120°C to 180°C) for a designated duration (e.g., 12 to 24 hours).
- Purification:
 - After the reaction, allow the autoclave to cool down to room temperature.

- Collect the precipitate by centrifugation.
- Wash the precipitate several times with deionized water to remove any unreacted precursors and byproducts.
- Drying:
 - Dry the purified hydroxyapatite nanoparticles in an oven at a suitable temperature (e.g., 80°C) overnight.

Synthesis of Calcium Carbonate (CaCO_3) Nanoparticles via Chemical Precipitation

This protocol is a general method adapted for the use of **calcium lactate monohydrate**.

Materials:

- **Calcium lactate monohydrate** ($\text{Ca}(\text{C}_3\text{H}_5\text{O}_3)_2 \cdot \text{H}_2\text{O}$)
- Sodium carbonate (Na_2CO_3)
- Deionized water
- Ethanol (for washing)

Equipment:

- Beakers and magnetic stirrer
- Burette or dropping funnel
- Centrifuge
- Drying oven

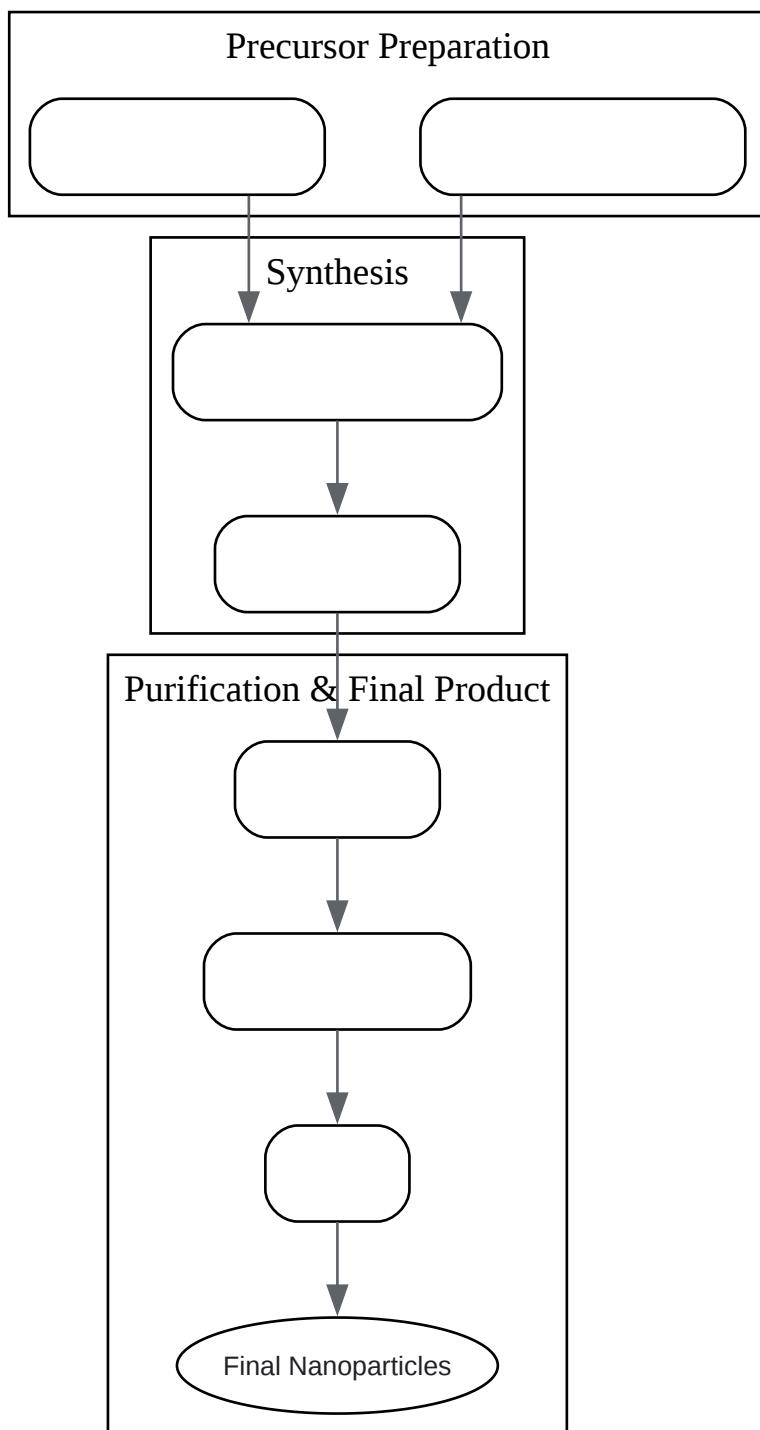
Procedure:

- Precursor Solution Preparation:

- Prepare an aqueous solution of **calcium lactate monohydrate** (e.g., 0.1 M).
- Prepare an aqueous solution of sodium carbonate (e.g., 0.1 M).
- Precipitation:
 - Place the sodium carbonate solution in a beaker and stir vigorously with a magnetic stirrer.
 - Slowly add the **calcium lactate monohydrate** solution dropwise using a burette or dropping funnel. The stirring speed can influence the particle size.^[3]
- Aging:
 - After the addition is complete, continue stirring the suspension for a period (e.g., 30 minutes to 2 hours) to allow for particle growth and stabilization.
- Purification:
 - Collect the calcium carbonate nanoparticles by centrifugation.
 - Wash the nanoparticles sequentially with deionized water and ethanol to remove impurities.
- Drying:
 - Dry the resulting white powder in an oven at a low temperature (e.g., 60°C) to obtain the final product.

Visualizations

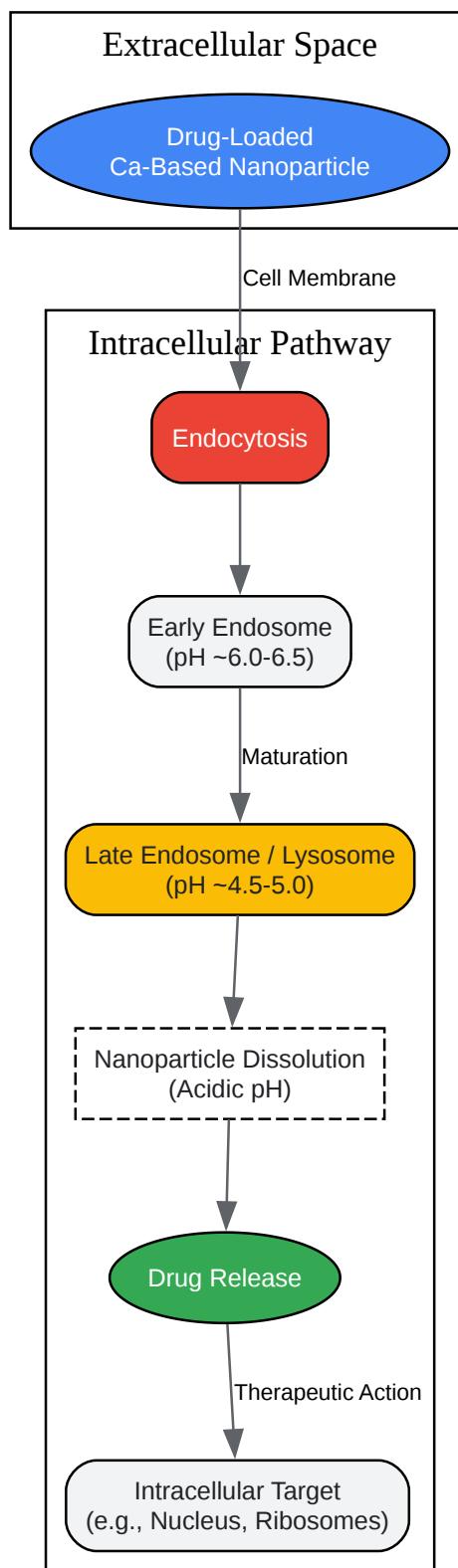
Experimental Workflow for Nanoparticle Synthesis



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Caption: General workflow for the synthesis of calcium-based nanoparticles.

Cellular Uptake and Drug Release Pathway



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Caption: Cellular uptake and intracellular drug release from calcium-based nanoparticles.

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